

Hordenine Alkaloid: A Technical Guide to Natural Sources and Extraction

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Compound of Interest

Compound Name: *Hortein*

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Abstract

Hordenine (N,N-dimethyltyramine) is a naturally occurring phenethylamine alkaloid found in a variety of plant species, fungi, and marine algae. It is recognized for its pharmacological activities, including its role as a stimulant and its potential applications in neuro- and immunopharmacology. This technical guide provides an in-depth overview of the principal natural sources of hordenine, detailing its concentration in various plants. Furthermore, it presents a comprehensive analysis of the methodologies employed for its extraction, purification, and quantification, supported by detailed experimental protocols. The guide also elucidates the key signaling pathways through which hordenine exerts its biological effects, providing a foundation for further research and drug development.

Natural Sources of Hordenine

Hordenine is distributed across a range of botanical families, with significant concentrations found in grasses, cacti, and certain seaweeds. The content of hordenine can vary considerably depending on the plant species, developmental stage, and environmental conditions.

Poaceae (Grass Family)

The most well-documented source of hordenine is barley (*Hordeum vulgare*), particularly in its germinated form (malt). The alkaloid is biosynthesized in the roots of barley seedlings and its concentration increases significantly during germination. Other grasses known to contain hordenine include proso millet (*Panicum miliaceum*) and sorghum (*Sorghum vulgare*).

Cactaceae (Cactus Family)

Several species of cacti are rich sources of hordenine. Notably, *Trichocereus candicans* (now reclassified as *Echinopsis candicans*) has been reported to contain the highest concentrations of the alkaloid.

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